

"Tenacissoside G" chemical structure and properties

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Compound of Interest

Compound Name: Tenacissoside G

Cat. No.: B10814542

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Tenacissoside G: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tenacissoside G, a C21 steroid glycoside isolated from the stems of *Marsdenia tenacissima*, has emerged as a compound of significant interest in pharmacological research. Exhibiting a complex polycyclic structure, it has demonstrated compelling biological activities, notably in the reversal of multidrug resistance (MDR) in cancer cells and as a potent anti-inflammatory agent with therapeutic potential for osteoarthritis. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and known biological activities of **Tenacissoside G**. It includes a compilation of experimental protocols for its study and visual representations of its molecular interactions and signaling pathways to facilitate further research and drug development endeavors.

Chemical Structure and Properties

Tenacissoside G is characterized by a complex steroidal aglycone core linked to a sugar moiety. Its intricate architecture is fundamental to its biological function.

Chemical Structure:

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Caption: 2D Chemical Structure of **Tenacissoside G**.

Physicochemical Properties:

A summary of the key physicochemical properties of **Tenacissoside G** is presented in the table below. These properties are essential for its handling, formulation, and interpretation in experimental settings.

Property	Value	Source
Molecular Formula	C42H64O14	[1]
Molecular Weight	792.95 g/mol	[1]
CAS Number	191729-43-8	[1]
Appearance	White to off-white solid	[2]
Solubility	DMSO: 100 mg/mL (126.11 mM)	[2]
Insoluble in water	Inferred from solvent protocols	
Canonical SMILES	<chem>C--INVALID-LINK--=C/C)=O)[C@]1([H])[C@]23C)OC(C)=O">C@@([C@@H]4C(C)=O)[C@]5(CC4)[C@@]1(CC[C@@]2([H])C--INVALID-LINK--[C@H]6O--INVALID-LINK----INVALID-LINK--[C@H]7OC)([H])[C@@H]7O)([H])C[C@H]6OC">C@@HCC3)O5</chem>	[2]

Biological Activities and Mechanisms of Action

Tenacissoside G has been shown to possess multiple biological activities, with its roles in cancer and inflammatory diseases being the most extensively studied.

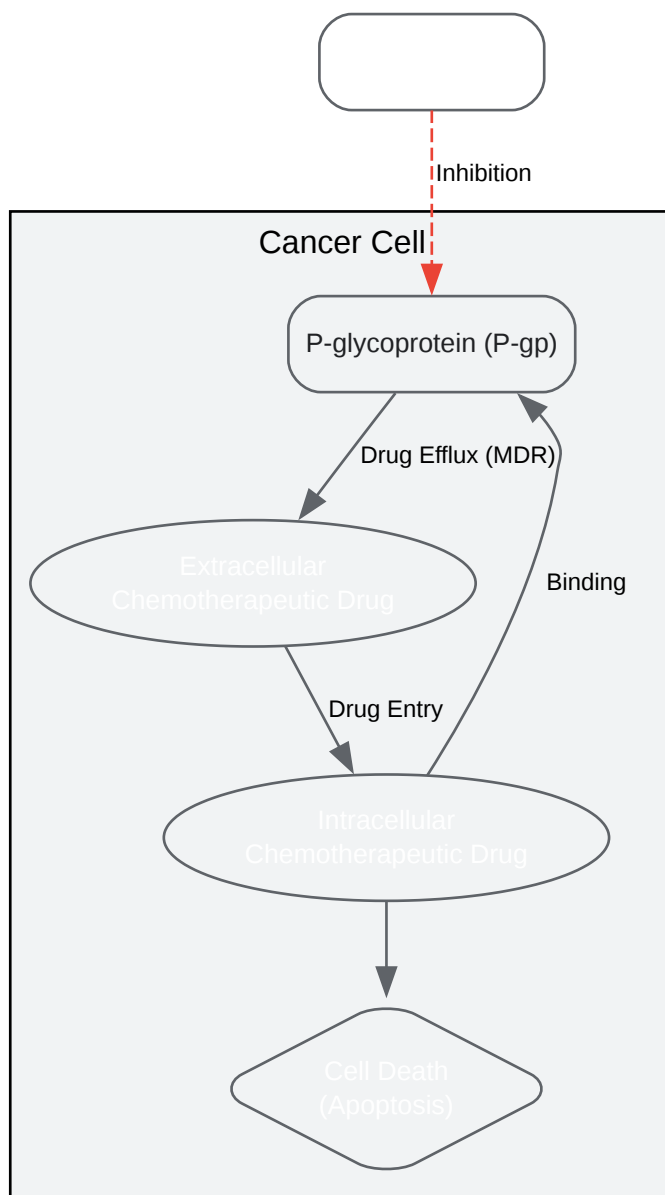
Reversal of Multidrug Resistance in Cancer

A significant challenge in cancer chemotherapy is the development of multidrug resistance (MDR), often mediated by the overexpression of ATP-binding cassette (ABC) transporters like P-glycoprotein (P-gp). **Tenacissoside G** has been identified as a potent agent capable of reversing P-gp-mediated MDR in cancer cells.[2]

Signaling Pathway for MDR Reversal:

The precise mechanism by which **Tenacissoside G** reverses MDR is an active area of investigation. It is hypothesized to interact with and inhibit the function of P-gp, thereby increasing the intracellular concentration of chemotherapeutic drugs.

Logical Workflow of Tenacissoside G in Reversing MDR



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Caption: Workflow of **Tenacissoside G** in reversing P-gp-mediated MDR.

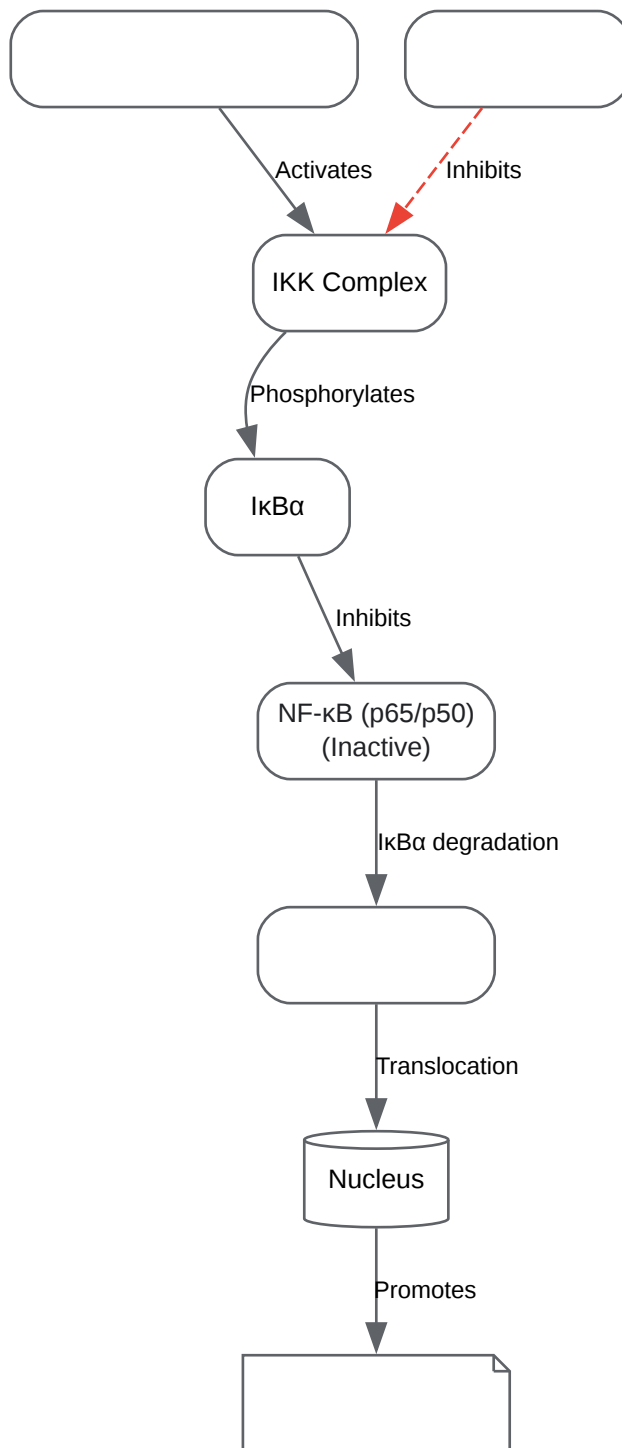
Anti-inflammatory Effects in Osteoarthritis

Tenacissoside G has demonstrated significant anti-inflammatory properties, particularly in the context of osteoarthritis (OA). It has been shown to alleviate OA by inhibiting the NF- κ B signaling pathway.^[3]

NF- κ B Signaling Pathway Inhibition:

In inflammatory conditions like OA, pro-inflammatory stimuli lead to the activation of the NF- κ B pathway, resulting in the transcription of genes encoding inflammatory mediators.

Tenacissoside G intervenes in this pathway, suppressing the inflammatory cascade.

Tenacissoside G Inhibition of the NF- κ B Signaling Pathway[Click to download full resolution via product page](#)

Caption: **Tenacissoside G**'s inhibitory effect on the NF- κ B pathway.

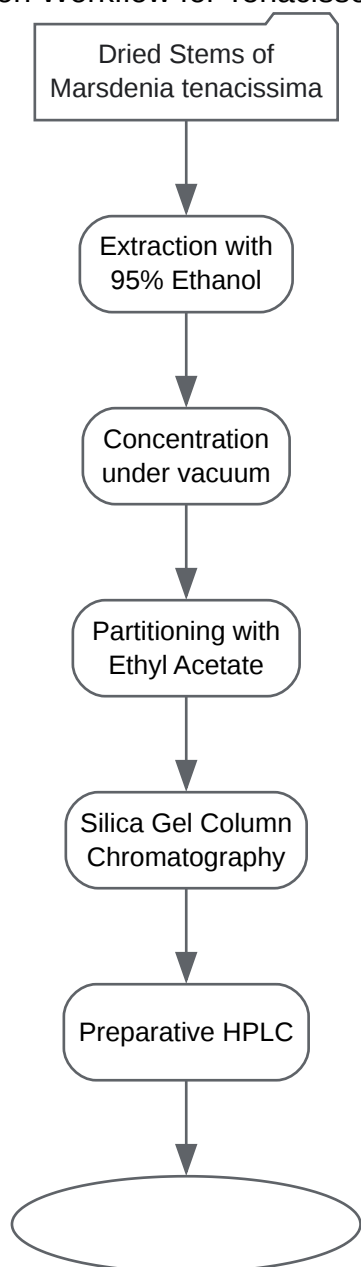
Experimental Protocols

This section outlines key experimental methodologies that have been employed in the study of **Tenacissoside G**.

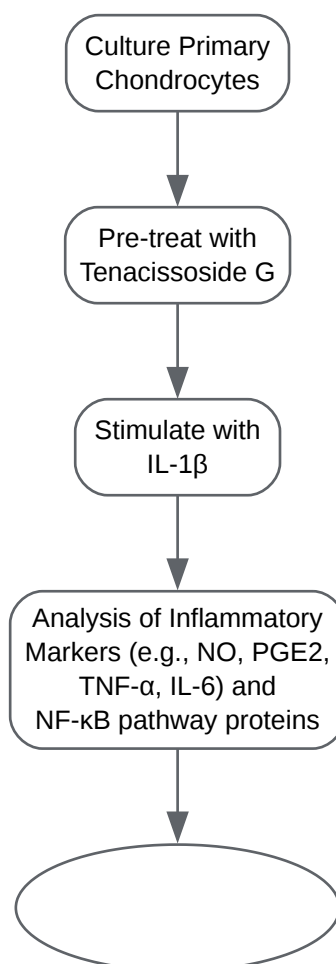
Isolation and Purification of Tenacissoside G

Tenacissoside G is naturally sourced from the stems of *Marsdenia tenacissima*. A general protocol for its isolation is as follows:

Isolation Workflow for Tenacissoside G



In Vitro Anti-inflammatory Assay Workflow



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